

Application Notes and Protocols for Vat Black 16 in Vat Dyeing Research

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Compound of Interest

Compound Name: Vat Black 16

Cat. No.: B415032

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Introduction

Vat Black 16 (C.I. 59855), a complex vat dye with the molecular structure of violanthrone, serves as an exemplary model compound for research in vat dyeing.^[1] Its consistent performance and well-documented properties make it an ideal candidate for studying the intricacies of the vatting process, dye uptake by cellulosic fibers, and the optimization of dyeing parameters. These notes provide detailed protocols and quantitative data for the application of **Vat Black 16** in a laboratory setting, intended for researchers and scientists in the fields of textile chemistry and materials science.

Vat dyes, including **Vat Black 16**, are characterized by their insolubility in water, which necessitates a chemical reduction process, known as "vatting," to convert them into a water-soluble "leuco" form that can be absorbed by fibers.^[2] Subsequent oxidation within the fiber matrix regenerates the insoluble parent dye, resulting in excellent color fastness.^[2] **Vat Black 16** is a black powder with a metallic luster and is primarily used for dyeing cellulosic fibers such as cotton, viscose, and vinylon.^{[1][3]}

Chemical and Physical Properties of Vat Black 16

A thorough understanding of the physicochemical properties of **Vat Black 16** is essential for its effective use in research. Key properties are summarized in the table below.

Property	Value	Reference
C.I. Name	Vat Black 16	[1]
C.I. Number	59855	[1]
CAS Number	1328-19-4	[1]
Molecular Formula	C ₃₄ H ₁₈ N ₂ O ₂	[1]
Molecular Weight	486.52 g/mol	[1]
Molecular Structure	Violanthrone	[1]
Physical Appearance	Black powder with a metallic luster	
Solubility	Insoluble in water and xylene; slightly soluble in pyridine.	[3]

Experimental Protocols

The following protocols provide a detailed, step-by-step guide for the vat dyeing of cotton fabric with **Vat Black 16**. These protocols are designed for a laboratory setting and can be scaled as needed.

Materials and Reagents

- **Vat Black 16** (C.I. 59855)
- Scoured and bleached 100% cotton fabric
- Sodium Hydroxide (NaOH)
- Sodium Hydrosulphite (Na₂S₂O₄)
- Hydrogen Peroxide (H₂O₂) (35% solution)
- Non-ionic soaping agent
- Distilled water

- Laboratory dyeing apparatus (e.g., beaker dyeing machine, water bath)
- Standard laboratory glassware and equipment

Protocol 1: Exhaust Dyeing of Cotton Fabric with Vat Black 16

This protocol describes a standard exhaust dyeing method suitable for piece dyeing of cotton fabric.

1. Preparation of the Dyebath (Vatting)

- Prepare a stock solution of **Vat Black 16** by pasting the required amount of dye with a small amount of water.
- In a separate vessel, prepare the main dyebath with the required volume of water to achieve the desired liquor ratio (e.g., 1:20).
- Heat the dyebath to the vatting temperature of 60°C.
- Add the required amount of Sodium Hydroxide (NaOH) to the dyebath and stir until dissolved.
- Add the required amount of Sodium Hydrosulphite ($\text{Na}_2\text{S}_2\text{O}_4$) to the dyebath and stir gently.
- Add the prepared **Vat Black 16** stock solution to the dyebath.
- Allow the vatting process to proceed for 15-20 minutes at 60°C. The solution should turn to the characteristic reddish-blue color of the leuco form.

2. Dyeing

- Introduce the pre-wetted cotton fabric into the vatted dyebath.
- Raise the temperature of the dyebath to the dyeing temperature of 70-80°C at a rate of 2-3°C per minute.

- Continue the dyeing process for 45-60 minutes, ensuring the fabric remains fully immersed and is agitated periodically for even dyeing.

3. Rinsing and Oxidation

- After dyeing, remove the fabric from the dyebath and gently squeeze out the excess liquor.
- Rinse the fabric in cold water to remove loose dye and residual chemicals.
- Prepare an oxidation bath with Hydrogen Peroxide (0.5-1.0 g/L) at a temperature of 30-50°C.
- Immerse the rinsed fabric in the oxidation bath for 10-15 minutes. The color of the fabric will change as the leuco dye is oxidized back to its insoluble form.

4. Soaping

- Prepare a soaping bath containing a non-ionic soaping agent (1.0-2.0 g/L) and soda ash (1.0-2.0 g/L).
- Heat the soaping bath to 95-100°C.
- Immerse the oxidized fabric in the soaping bath and treat for 10-15 minutes. This step is crucial for removing unfixed dye particles and achieving the final, stable shade and optimal fastness properties.
- After soaping, rinse the fabric thoroughly with hot water followed by cold water.
- Dry the dyed fabric.

Quantitative Data

The following tables summarize key quantitative data for the application of **Vat Black 16**.

Table 1: Recommended Recipe for Exhaust Dyeing (1% Shade on Weight of Fabric)

Component	Concentration	Purpose
Vat Black 16	1% (owf)	Colorant
Sodium Hydroxide (NaOH)	4-6 g/L	Provides alkalinity for reduction
Sodium Hydrosulphite (Na ₂ S ₂ O ₄)	3-5 g/L	Reducing agent
Wetting Agent	1 g/L	Improves fabric wettability
Sequestering Agent	1 g/L	Prevents interference from hard water ions
Liquor Ratio	1:20	Ratio of liquor to fabric weight

Table 2: Process Parameters for Exhaust Dyeing

Process Step	Temperature	Duration
Vatting	60°C	15-20 minutes
Dyeing	70-80°C	45-60 minutes
Oxidation	30-50°C	10-15 minutes
Soaping	95-100°C	10-15 minutes

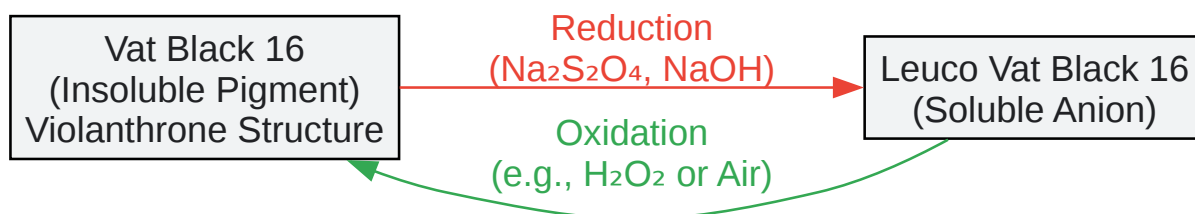
Table 3: Color Fastness Properties of Vat Black 16 on Cotton

Fastness Test (ISO Standard)	Rating (Scale 1-5, where 5 is best)
Light Fastness (Xenon Arc)	6-7
Washing Fastness (ISO 105-C06)	4-5
Rubbing Fastness (ISO 105-X12) - Dry	4
Rubbing Fastness (ISO 105-X12) - Wet	3-4
Chlorine Bleach	4
Ironing	4

Visualizations

Chemical Pathway of Vat Dyeing

The following diagram illustrates the chemical transformation of **Vat Black 16** during the vatting (reduction) and oxidation processes.

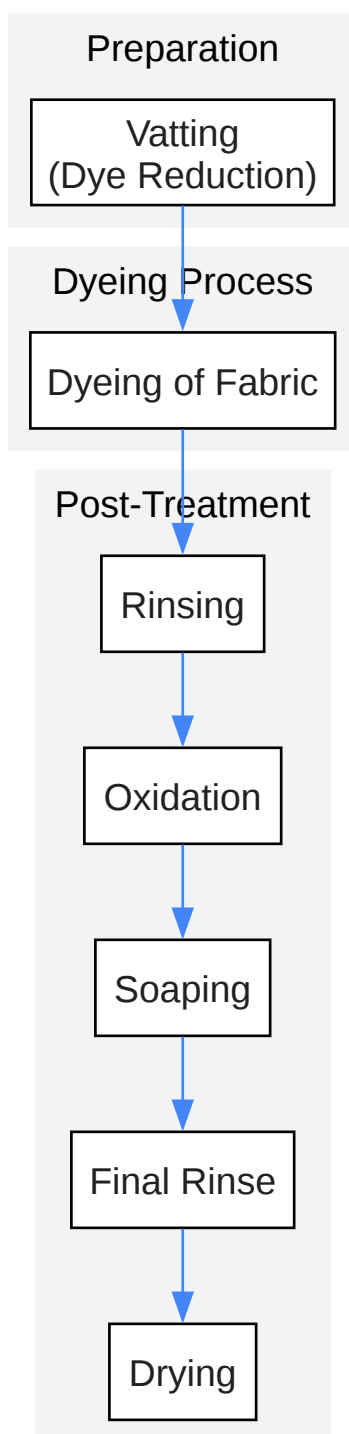


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Caption: Chemical pathway of **Vat Black 16** reduction and oxidation.

Experimental Workflow for Vat Dyeing

This diagram outlines the sequential steps of the exhaust vat dyeing process.

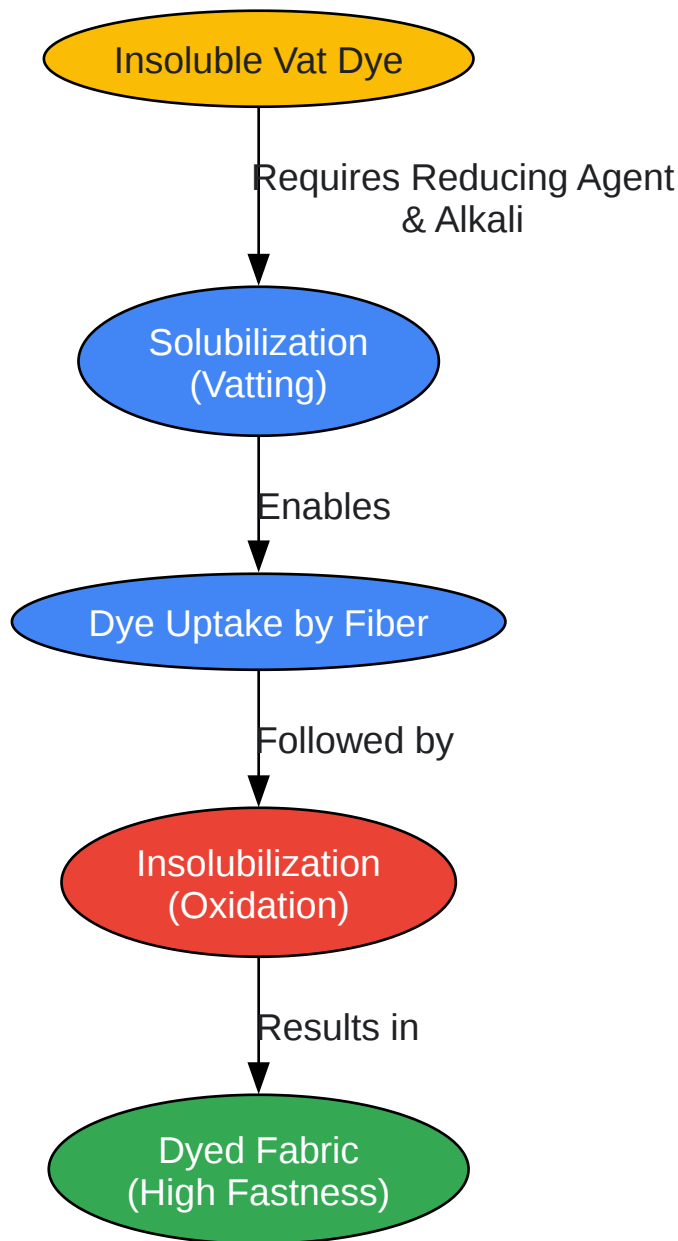


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Caption: Experimental workflow for the vat dyeing process.

Logical Relationship of Vat Dyeing Stages

The following diagram illustrates the logical progression and interdependence of the key stages in vat dyeing.



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- To cite this document: BenchChem. [Application Notes and Protocols for Vat Black 16 in Vat Dyeing Research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b415032#vat-black-16-as-a-model-compound-for-vat-dyeing-research]

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